

Protocol for preparing 17-Dmag for in vivo studies

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Compound of Interest

Compound Name: 17-Dmag

Cat. No.: B8063562

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Protocol for the In Vivo Preparation of 17-DMAG

For Researchers, Scientists, and Drug Development Professionals

Application Notes

17-Dimethylaminoethylamino-17-demethoxygeldanamycin (**17-DMAG**) is a water-soluble analog of the Hsp90 inhibitor 17-AAG. Its favorable pharmaceutical properties, including good bioavailability, make it a valuable tool for in vivo studies targeting the Hsp90 protein chaperone. [1][2] Hsp90 is critical for the stability and function of numerous client proteins involved in cell signaling, proliferation, and survival.[1] Inhibition of Hsp90 by **17-DMAG** leads to the degradation of these client proteins, making it a promising agent for cancer research and other therapeutic areas.[1][3]

This document provides a detailed protocol for the preparation of **17-DMAG** for in vivo studies, along with a summary of reported dosages and a diagram of the relevant signaling pathway.

Data Presentation

Table 1: In Vivo Dosage and Administration of 17-DMAG

Animal Model	Administration Route	Vehicle	Dosage Range	Dosing Schedule	Reference
Mouse (Melanoma Xenograft)	Intravenous (IV) / Oral (PO)	Water or Saline	7.5 - 15 mg/kg/day	Days 1-3, 8-10, 13-17 or Days 1-5, 8-12	[4]
Mouse (Pancreatic Carcinoma Xenograft)	Oral (PO)	Saline	6.7 - 10 mg/kg	Twice daily for 5 days	
Mouse (Leishmaniasis)	Intraperitoneal (IP)	5% Glucose Solution	20 mg/kg/day	Daily	[5]
Mouse (Leishmaniasis)	Intraperitoneal (IP)	5% Glucose Solution	30 mg/kg	Every 2 days	[5]
Mouse (Leishmaniasis)	Intraperitoneal (IP)	5% Glucose Solution	50 mg/kg	Every 5 days	[5]
Human (Advanced Malignancies)	Intravenous (IV)	Not specified	21 mg/m ²	Twice weekly in 4-week cycles	[6]
Human (Advanced Solid Tumors)	Intravenous (IV)	Not specified	16 mg/m ²	Daily for 5 days every 3 weeks	[1]
Human (Advanced Solid Tumors)	Intravenous (IV)	Not specified	25 mg/m ²	Daily for 3 days every 3 weeks	[1]

Experimental Protocols

Protocol: Preparation of 17-DMAG Dosing Solution (for a 10 mg/kg dose in mice)

This protocol describes the preparation of a 1 mg/mL **17-DMAG** solution, suitable for administering a 10 mg/kg dose to a 20g mouse in a 200 µL injection volume. Adjustments can be made based on the desired dosage and administration volume.

Materials:

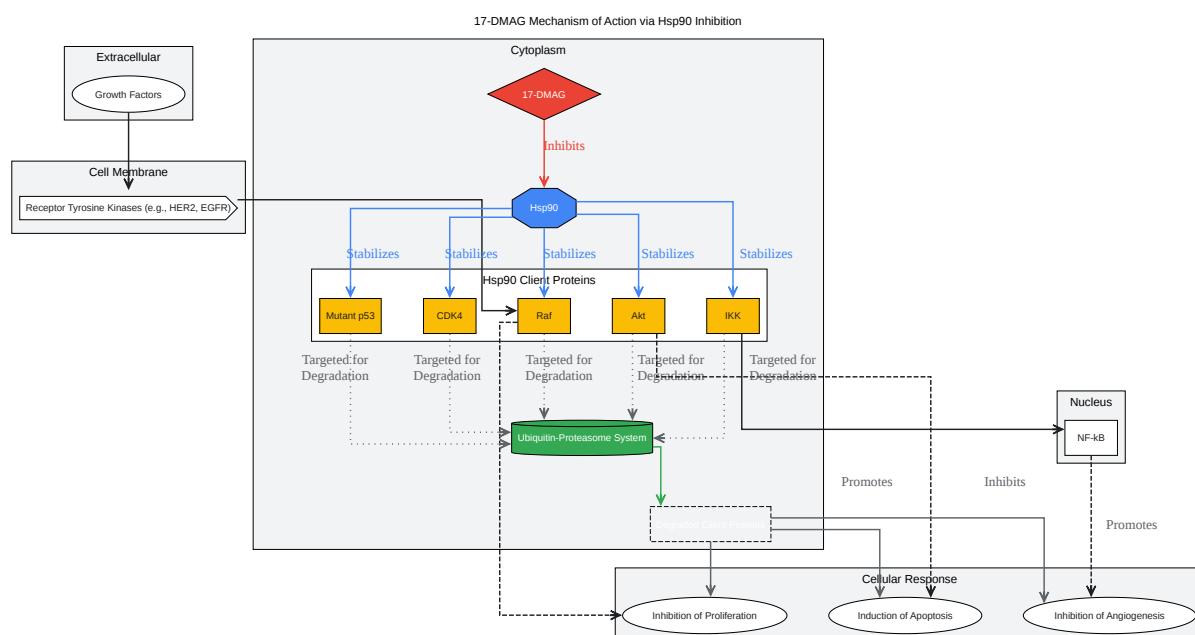
- **17-DMAG** hydrochloride (powder)
- Sterile isotonic saline (0.9% NaCl) or Phosphate-Buffered Saline (PBS)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Sterile pipette tips
- Vortex mixer
- Sterile syringe filters (0.22 µm)
- Sterile syringes and needles for administration

Procedure:

- Calculate the required amount of **17-DMAG**:
 - To prepare 1 mL of a 1 mg/mL solution, weigh out 1 mg of **17-DMAG** powder using a calibrated analytical balance.
 - For larger volumes, scale the amount of **17-DMAG** and vehicle accordingly. It is advisable to prepare a slight excess to account for any loss during filtration and handling.
- Dissolution of **17-DMAG**:

- Aseptically transfer the weighed **17-DMAG** powder into a sterile microcentrifuge tube or vial.
- Add the desired volume of sterile saline or PBS to the tube. For 1 mg of **17-DMAG**, add 1 mL of vehicle.
- Cap the tube securely and vortex thoroughly for 1-2 minutes, or until the powder is completely dissolved. **17-DMAG** is water-soluble, so it should dissolve readily in aqueous vehicles.^[4]
- Sterile Filtration:
 - To ensure the sterility of the dosing solution for in vivo administration, filter the prepared **17-DMAG** solution through a 0.22 µm sterile syringe filter into a new sterile tube or vial.
 - Draw the solution into a sterile syringe, attach the sterile filter to the syringe tip, and then dispense the solution through the filter into the final sterile container.
- Storage and Handling:
 - It is recommended to prepare the dosing solution fresh on the day of use.^[4]
 - If short-term storage is necessary, store the solution at 2-8°C and protect it from light. The stability of the solution under these conditions should be validated.
- Administration:
 - Before administration, gently mix the solution.
 - For a 10 mg/kg dose in a 20g mouse, draw up 200 µL of the 1 mg/mL solution into a sterile syringe fitted with an appropriate gauge needle for the chosen route of administration (e.g., 27-30G for intraperitoneal or intravenous injection).
 - Ensure the administration volume is appropriate for the animal model and route of injection.

Mandatory Visualization



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Caption: Hsp90 inhibition by **17-DMAG**.

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